

Dimethyl 5-Nitroisophthalate: A Technical Overview of its Solubility and Synthesis

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Compound of Interest

Compound Name: Dimethyl 5-nitroisophthalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics and synthetic methodologies for **dimethyl 5-nitroisophthalate**, a key intermediate in the synthesis of various pharmaceutical compounds, including non-ionic X-ray contrast media. This document consolidates available data on its solubility in organic solvents and presents a detailed experimental protocol for its preparation.

Core Properties of Dimethyl 5-Nitroisophthalate

Property	Value
Chemical Name	Dimethyl 5-nitrobenzene-1,3-dicarboxylate
CAS Number	13290-96-5
Molecular Formula	C ₁₀ H ₉ NO ₆
Molecular Weight	239.18 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	123-125 °C

Solubility Profile

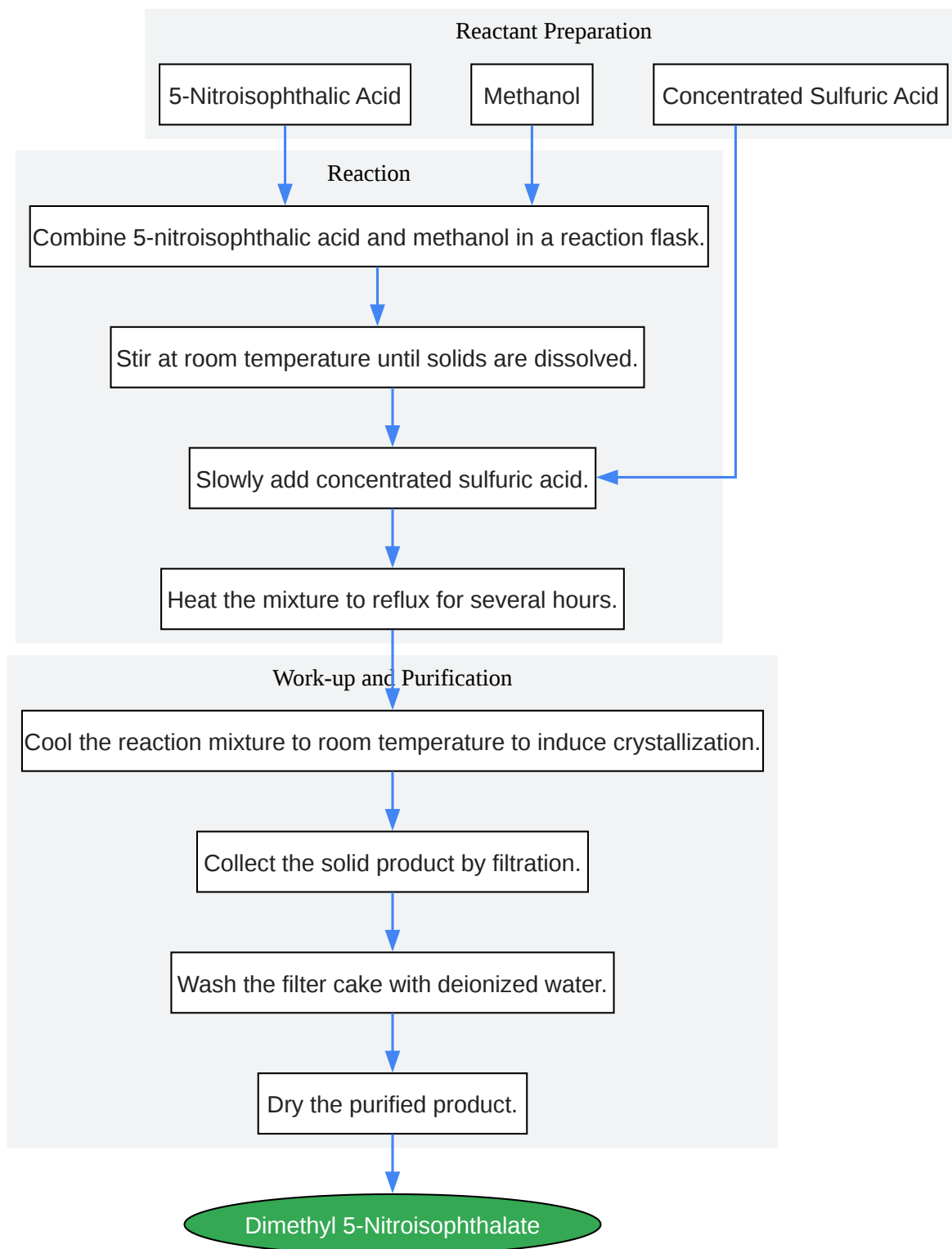
Quantitative solubility data for **dimethyl 5-nitroisophthalate** in a range of organic solvents is not extensively available in public literature. However, qualitative solubility descriptions have been reported and are summarized below. This information is crucial for selecting appropriate solvent systems for synthesis, purification, and formulation development.

Solvent	Qualitative Solubility
Anhydrous Formic Acid	Freely Soluble
Toluene	Soluble[1][2][3]
Dimethylformamide (DMF)	Sparingly Soluble
Ether	Very Slightly Soluble
Methylene Dichloride (MDC)	Very Slightly Soluble
Alcohol (e.g., Methanol, Ethanol)	Practically Insoluble
Water	Practically Insoluble

Experimental Protocols: Synthesis of Dimethyl 5-Nitroisophthalate

The most common method for the synthesis of **dimethyl 5-nitroisophthalate** is the esterification of 5-nitroisophthalic acid with methanol, catalyzed by a strong acid such as sulfuric acid. The following protocol is a representative example of this procedure.

Workflow for the Synthesis of Dimethyl 5-Nitroisophthalate



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Caption: Workflow for the synthesis of **dimethyl 5-nitroisophthalate**.

Detailed Methodology

Materials:

- 5-Nitroisophthalic acid
- Methanol
- Concentrated sulfuric acid
- Deionized water

Equipment:

- Three-necked round-bottom flask
- Condenser
- Stirrer (magnetic or mechanical)
- Heating mantle or oil bath
- Thermometer
- Filtration apparatus (e.g., Büchner funnel and flask)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a condenser, stirrer, and thermometer, combine 5-nitroisophthalic acid and a molar excess of methanol.
- **Dissolution:** Stir the mixture at room temperature until the 5-nitroisophthalic acid is completely dissolved.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- **Esterification:** Heat the mixture to reflux and maintain this temperature for approximately 3-7 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Crystallization: After the reaction is complete, cool the mixture to room temperature. The product, **dimethyl 5-nitroisophthalate**, will precipitate out of the solution as a white solid.
- Isolation: Collect the crystalline product by vacuum filtration.
- Purification: Wash the collected solid with deionized water to remove any remaining acid and other water-soluble impurities.
- Drying: Dry the purified **dimethyl 5-nitroisophthalate**, for instance, in a vacuum oven, to obtain the final product.

This protocol provides a general guideline. Optimization of reaction time, temperature, and reactant ratios may be necessary to achieve the desired yield and purity.

Applications in Drug Development

Dimethyl 5-nitroisophthalate is a crucial building block in the synthesis of more complex molecules. Its primary application is as an intermediate in the production of iodinated X-ray contrast agents. The nitro group can be reduced to an amine, which is then further functionalized to create the final active pharmaceutical ingredient.

Conclusion

This technical guide has summarized the available solubility information for **dimethyl 5-nitroisophthalate** and provided a detailed, actionable protocol for its synthesis. While quantitative solubility data remains a gap in the current literature, the qualitative data and the robust synthetic methodology presented here offer valuable resources for researchers and professionals in the fields of chemical synthesis and drug development.

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